

stability issues 3-oxopropanoic acid storage conditions

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Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

Cat. No.: S580796

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Chemical Profile & Storage Guidelines

The table below summarizes the key identifiers and **mandatory storage conditions** for **3-oxopropanoic acid**.

Property	Specification
CAS Number	926-61-4 [1]
Molecular Formula	C3H4O3 [1] [2]
Molecular Weight	88.06 g/mol [1] [2]
Recommended Storage	Inert atmosphere, store in a freezer under -20°C [3]
Storage Justification	The compound is highly reactive and often generated in situ for immediate use in reactions [2].

Stability and Reactivity Troubleshooting

This section addresses common stability concerns and their underlying causes.

- **FAQ: Why is 3-oxopropanoic acid so difficult to store?**

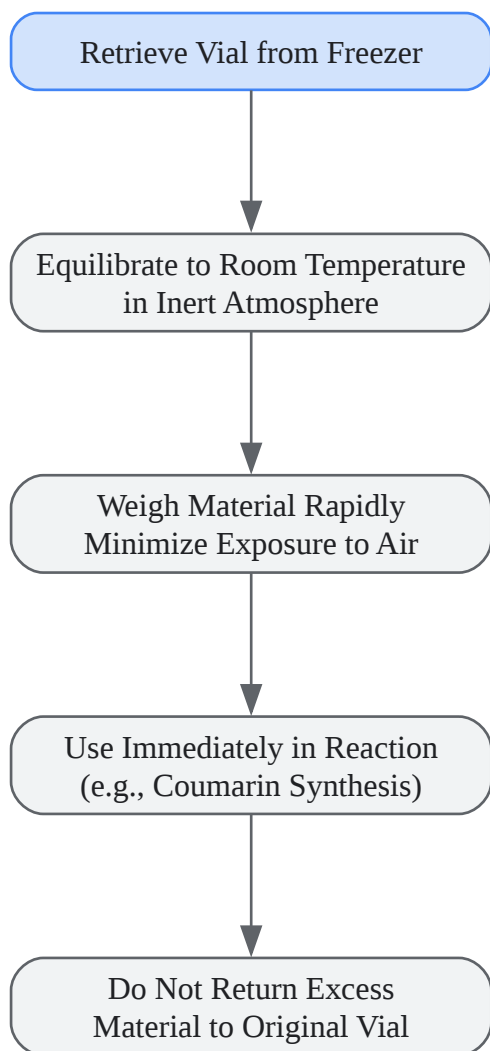
- **Answer:** The molecule contains both an aldehyde and a carboxylic acid functional group, making it inherently reactive [2]. It can readily participate in condensation reactions, such as with phenols to form coumarin or with urea to form uracil [2]. The recommended cold storage under an inert atmosphere is designed to slow these decomposition pathways.

- **FAQ: I cannot source the pure acid, are there any alternatives?**

- **Answer:** Yes. Precisely because of its instability, **3-oxopropanoic acid** is often synthesized in situ for immediate use. A common laboratory method involves reacting malic acid with concentrated sulfuric acid [2]. Another strategy is to use a stable precursor, such as **ethyl 3-oxopropionate diethyl acetal**, which can be hydrolyzed with dilute sulfuric acid to release the free acid when needed [2].

Experimental Workflow for Handling

For consistent experimental results, adhere to the following handling protocol.



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Synthesis & In-Situ Use Protocol

If your experiment involves generating **3-oxopropanoic acid** in situ, you can adapt this published methodology.

- **Background:** This protocol is adapted from a study on the photodegradation of organic acids in a model wine system, where **3-oxopropanoic acid** was identified as a photoproduct from malic and succinic acids [4].
- **Procedure:**

- Prepare a model solution containing the precursor acid (e.g., malic acid) and a metal catalyst (e.g., iron).
- Expose the solution to **UV-visible light** (wavelengths >300 nm) to initiate photodegradation.
- Monitor the reaction, for example, using **ion-exclusion liquid chromatography with diode array and mass spectrometry detection** to confirm the formation of **3-oxopropanoic acid** [4].
- **Note:** This demonstrates that the compound can be generated in an aqueous reaction matrix for subsequent downstream reactions.

Key Takeaways for Researchers

- **Stability is the Primary Challenge:** The core takeaway is that **3-oxopropanoic acid** is not a shelf-stable reagent. Its high reactivity dictates all handling protocols.
- **Adhere to Storage Specifications:** Strictly follow the supplier's storage instructions of **-20°C under an inert atmosphere** to maximize the compound's usable lifetime [3].
- **Plan for Immediate Use:** Design your experiments so that the pure acid is used immediately after preparation or thawing. The use of stable precursors is a highly recommended strategy to circumvent storage issues entirely [2].

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References

1. 3-oxopropanoic acid | 926-61-4 [chemicalbook.com]
2. 3-Oxopropanoic acid [en.wikipedia.org]
3. 926-61-4|3-Oxopropanoic acid [bldpharm.com]
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